

# An In-Depth Technical Guide to (Methyldisulfanyl)methylbenzene

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## Compound of Interest

Compound Name: *Benzyl methyl disulfide*

CAS No.: 699-10-5

Cat. No.: B1265386

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Prepared for: Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of (methyldisulfanyl)methylbenzene, a molecule of interest in both chemical synthesis and the study of biologically active compounds. This document moves beyond a simple recitation of facts to offer an in-depth analysis of its chemical identity, properties, synthesis, and reactivity, grounded in established chemical principles and supported by authoritative references. The structure of this guide is designed to logically present the core scientific information necessary for its application in a research and development setting.

## Chemical Identity and Nomenclature

The precise and unambiguous naming of a chemical entity is fundamental to scientific communication. The compound in question is systematically named according to the rules established by the International Union of Pure and Applied Chemistry (IUPAC).

## IUPAC Name and Structural Elucidation

The correct IUPAC name for this compound is (methyldisulfanyl)methylbenzene.[1] This name is derived using the principles of substitutive nomenclature, where a less complex part of the molecule is named as a substituent on a more complex parent structure.[2]

- **Parent Structure:** The parent hydride is benzene substituted with a methyl group, which is commonly known as toluene. However, for more complex derivatives, IUPAC often prefers systematic naming based on the parent benzene ring.[2]
- **Substituent:** The substituent attached to the methyl group of toluene (or the benzene ring via a methylene bridge) is the -S-S-CH<sub>3</sub> group. This group is named by considering the -S-CH<sub>3</sub> moiety as a methylsulfanyl group, which is then attached to another sulfur atom, forming a "methyldisulfanyl" group.

Therefore, the name (methyldisulfanyl)methylbenzene precisely describes a benzene ring where one hydrogen has been replaced by a methyl group, which in turn is substituted with a methyldisulfanyl group.

Common synonyms for this compound include **Benzyl methyl disulfide**, Methyl benzyl disulfide, and Benzyl dithiomethane.[1]

## Chemical Structure

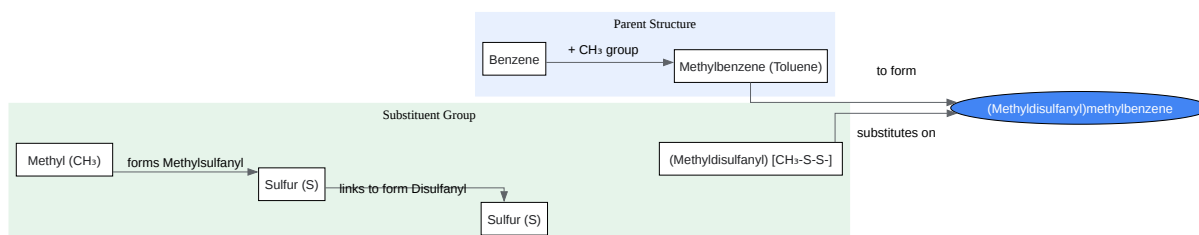
The chemical structure of (methyldisulfanyl)methylbenzene is as follows:

Molecular Formula: C<sub>8</sub>H<sub>10</sub>S<sub>2</sub>[1]

SMILES: CSSCC1=CC=CC=C1[1]

InChI Key: NWYGPVZOBHKLII-UHFFFAOYSA-N[1]

The following diagram illustrates the logical breakdown of the IUPAC name based on the molecular structure.



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Caption: IUPAC substitutive naming convention for (methyldisulfanyl)methylbenzene.

## Physicochemical Properties

A thorough understanding of a compound's physical and chemical properties is critical for its handling, application in reactions, and potential formulation.

Property	Value	Source(s)
Molecular Weight	170.3 g/mol	[PubChem][1]
Appearance	Colorless to pale yellow liquid	[CymitQuimica][3]
Odor	Strong, sulfurous, reminiscent of garlic or onion	[CymitQuimica][3]
Boiling Point	195-197 °C at 760 mmHg	[PubChem][1]
Melting Point	61-62 °C at 760 mmHg	[PubChem][1]
Solubility	Insoluble in water; soluble in organic solvents	[CymitQuimica][3]
LogP (Octanol/Water)	2.4	[PubChem][1]

## Synthesis and Reactivity

(Methyldisulfanyl)methylbenzene is an unsymmetrical disulfide. The synthesis of such compounds requires strategies that avoid the preferential formation of symmetrical disulfides.

## Synthetic Methodologies

The synthesis of unsymmetrical disulfides like **benzyl methyl disulfide** can be approached through several modern synthetic methods. A common strategy involves the reaction of a thiol with an activating agent to form a reactive intermediate, which then reacts with a second, different thiol.

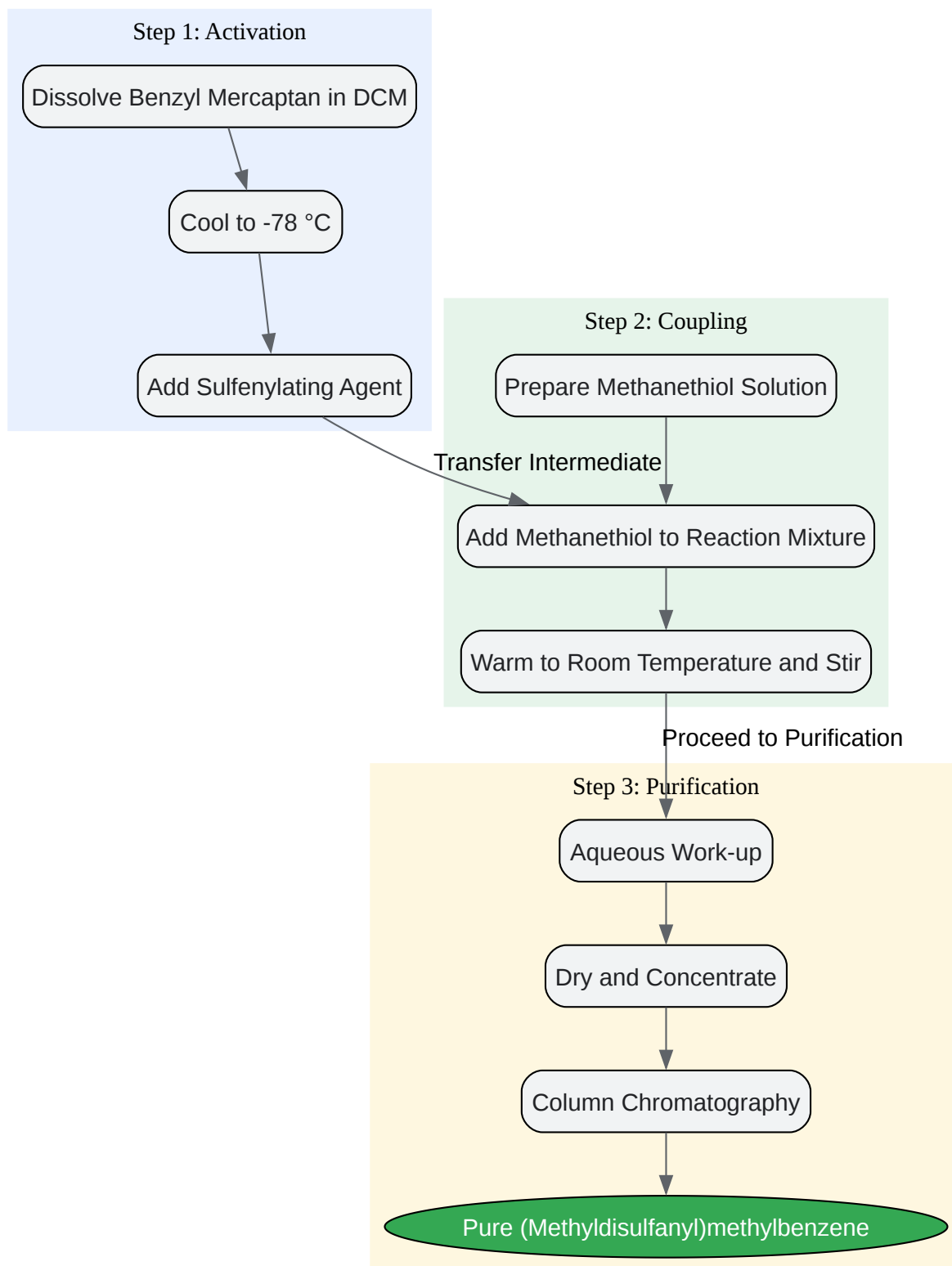
### Exemplary Protocol: Synthesis via Thiol Activation

This protocol is based on general methods for unsymmetrical disulfide synthesis and provides a plausible and robust route to (methyldisulfanyl)methylbenzene.

- Step 1: Formation of a Reactive Intermediate.
  - Dissolve one equivalent of benzyl mercaptan (phenylmethanethiol) in an anhydrous solvent such as dichloromethane under an inert atmosphere (e.g., nitrogen or argon).

- Cool the solution to  $-78\text{ }^{\circ}\text{C}$ .
- Slowly add one equivalent of a sulfenylating agent, such as N-(Phenylthio)phthalimide or a similar reagent. This will generate a benzyl-containing electrophilic sulfur species.
- Step 2: Reaction with the Second Thiol.
  - In a separate flask, prepare a solution of one equivalent of methanethiol or a suitable thiolate salt (e.g., sodium thiomethoxide) in an appropriate solvent.
  - Slowly add the solution from Step 2 to the reaction mixture from Step 1, maintaining the low temperature.
  - Allow the reaction to warm to room temperature and stir for several hours until completion, which can be monitored by thin-layer chromatography (TLC).
- Step 3: Work-up and Purification.
  - Quench the reaction with water and separate the organic layer.
  - Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
  - The crude product can then be purified by column chromatography on silica gel to yield pure (methyldisulfanyl)methylbenzene.

The following diagram illustrates the workflow for this synthetic approach.



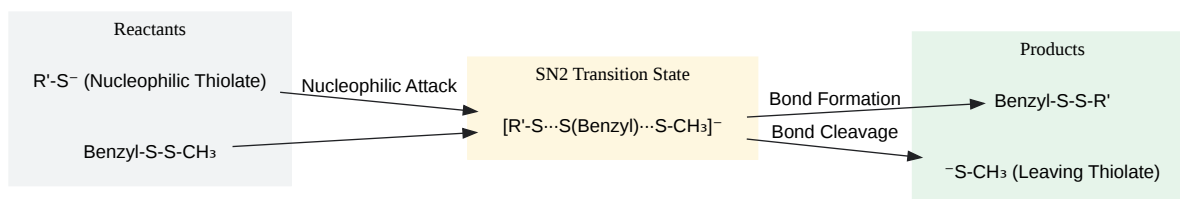
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Caption: General workflow for the synthesis of (methyldisulfanyl)methylbenzene.

## Key Reactivity: Thiol-Disulfide Exchange

The disulfide bond is the most reactive site in the molecule. It is susceptible to cleavage by nucleophiles, most notably thiols or thiolates, in a reaction known as thiol-disulfide exchange. [4][5] This reaction is fundamental in biochemistry, particularly in protein folding and redox regulation, and is a key consideration in the application of disulfide-containing compounds in drug development.

The reaction proceeds via a bimolecular nucleophilic substitution (SN2) mechanism. [6] A thiolate anion acts as the nucleophile, attacking one of the sulfur atoms of the disulfide bond. This leads to a linear transition state where the three sulfur atoms are aligned. [6] The original disulfide bond is cleaved, forming a new disulfide and releasing a different thiolate as a leaving group.



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Caption: SN2 mechanism of thiol-disulfide exchange at the disulfide bond.

This reactivity is crucial. For instance, a drug candidate containing a disulfide bond could be designed to be stable in the bloodstream but then cleaved by intracellular reducing agents like glutathione, releasing the active form of the drug at the target site.

## Applications in Research and Development

While (methyldisulfanyl)methylbenzene is widely used as a flavoring agent in food products, its structural motifs are of significant interest to researchers in medicinal chemistry and agrochemical synthesis. [4][7]

## Intermediate in Chemical Synthesis

The benzylthio- and methylthio- moieties are present in various complex molecules. As such, (methyldisulfanyl)methylbenzene can serve as a versatile building block.[7] The disulfide bond can be selectively reduced to reveal a free thiol (benzyl mercaptan), which can then participate in a wide range of subsequent reactions, such as Michael additions or further nucleophilic substitutions.

## Relevance in Medicinal Chemistry

While direct applications of (methyldisulfanyl)methylbenzene in pharmaceuticals are not widely documented, the strategic use of related sulfur-containing linkers is an active area of research. For example, in the development of novel inhibitors for enzymes like monoacylglycerol lipase (MAGL), a therapeutic target for various neurological disorders, researchers have synthesized molecules containing a diarylsulfide linker.[8] In these studies, a sulfur atom serves as a key isosteric replacement for an oxygen atom, connecting different aromatic rings within the inhibitor structure.[8] This demonstrates the value of the benzylthio- structural component in designing molecules with specific biological activities. The disulfide in (methyldisulfanyl)methylbenzene offers a latent thiol functionality that can be exploited in the synthesis of such complex drug candidates.

## Safety and Handling

For researchers and scientists, proper handling and awareness of potential hazards are paramount.

- GHS Hazard Classification: According to aggregated data, (methyldisulfanyl)methylbenzene is classified as:
  - Acute Toxicity, Oral (Category 4): H302 - Harmful if swallowed.[9]
  - Skin Irritation (Category 2): H315 - Causes skin irritation.[9]
  - Eye Irritation (Category 2): H319 - Causes serious eye irritation.[9]
  - Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory tract irritation: H335 - May cause respiratory irritation.[9]

- Handling Precautions:
  - Work in a well-ventilated area, preferably in a chemical fume hood.[10]
  - Avoid breathing vapors or mists.[10]
  - Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
  - Keep away from heat, sparks, and open flames.[10]
  - Wash hands thoroughly after handling.[10]
- Storage:
  - Store in a tightly closed container in a cool, dry, and well-ventilated place.

## Conclusion

(Methyldisulfanyl)methylbenzene is a compound with a well-defined chemical identity and a range of interesting properties and reactivities. While its primary commercial application is in the flavor industry, its structure presents valuable opportunities for synthetic chemists. The lability of the disulfide bond to nucleophilic cleavage, particularly through thiol-disulfide exchange, is its most significant chemical characteristic. This reactivity, combined with the presence of the versatile benzyl group, makes it and structurally related compounds valuable tools and building blocks for researchers in medicinal chemistry and other areas of drug development. A thorough understanding of its nomenclature, properties, and reactivity, as outlined in this guide, is essential for its safe and effective use in a scientific setting.

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